

Application Notes and Protocols for Magnetic Susceptibility Measurements of Tutton's Salts

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Compound of Interest

Compound Name: *Azanium;cobalt(2+);sulfate;hexahydrate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tutton's salts are a series of isomorphous double salts with the general formula $M'_2M''(SO_4)_2 \cdot 6H_2O$, where M' is a monovalent cation (commonly NH_4^+ , K^+ , Rb^+ , or Cs^+) and M'' is a divalent metal cation (such as V^{2+} , Cr^{2+} , Mn^{2+} , Fe^{2+} , Co^{2+} , Ni^{2+} , or Cu^{2+})[1]. In these salts, the divalent metal ion is octahedrally coordinated by six water molecules, forming the $[M''(H_2O)_6]^{2+}$ complex. This well-defined coordination environment makes Tutton's salts excellent model systems for studying the magnetic properties of transition metal ions.

Magnetic susceptibility is a fundamental property of matter that quantifies the degree to which a material is magnetized in an applied magnetic field. For paramagnetic materials, such as most Tutton's salts containing transition metals with unpaired electrons, the magnetic susceptibility is positive and its measurement provides valuable insights into the electronic structure, oxidation state, and coordination environment of the metal center. This information is crucial in various fields, including coordination chemistry, materials science, and drug development, where understanding the magnetic properties of metal complexes is essential.

This document provides detailed application notes and experimental protocols for the determination of the magnetic susceptibility of Tutton's salts using common laboratory techniques: the Gouy method, the Faraday method, and Superconducting Quantum Interference Device (SQUID) magnetometry.

Principles of Magnetic Susceptibility

The magnetic susceptibility (χ) of a material is a dimensionless quantity that relates the induced magnetization (M) to the applied magnetic field strength (H) according to the equation:

$$M = \chi H$$

Materials can be classified based on their magnetic susceptibility:

- Diamagnetic materials have a small, negative susceptibility ($\chi < 0$) and are weakly repelled by a magnetic field. This property is inherent to all matter and arises from the orbital motion of electrons.
- Paramagnetic materials have a positive susceptibility ($\chi > 0$) and are attracted to a magnetic field. This behavior is due to the presence of unpaired electrons.
- Ferromagnetic, Antiferromagnetic, and Ferrimagnetic materials exhibit much stronger and more complex magnetic behaviors due to collective interactions between magnetic moments.

For paramagnetic substances, the molar magnetic susceptibility (χ_m) is often related to the effective magnetic moment (μ_{ee}) by the following equation, which is derived from the Curie Law:

$$\chi_m = (N_a \mu_0 \mu_{ee}^2) / (3k_n T)$$

where:

- N_a is Avogadro's number
- μ_0 is the permeability of free space
- k_n is the Boltzmann constant
- T is the absolute temperature

For many first-row transition metal ions, the effective magnetic moment can be approximated by the spin-only formula:

$$\mu_{\text{eff}} = \sqrt{n(n+2)} \mu_n$$

where:

- n is the number of unpaired electrons
- μ_n is the Bohr magneton

Experimental Methods for Magnetic Susceptibility Measurement

The Gouy Method

The Gouy method is a relatively simple and widely used technique for measuring the magnetic susceptibility of powdered or liquid samples. It relies on measuring the apparent change in mass of a sample when it is suspended in a magnetic field.

- Apparatus Setup:
 - Assemble the Gouy balance, which consists of an analytical balance, a sample tube (Gouy tube), and a powerful electromagnet.
 - Position the electromagnet such that the poles are close together, creating a region of high, homogeneous magnetic field.
 - Suspend the empty Gouy tube from the balance so that its bottom is in the center of the magnetic field and its top is in a region of negligible field.
- Calibration:
 - Accurately weigh the empty Gouy tube with the magnetic field off ($m_{\text{empty,off}}$).
 - Turn on the electromagnet to the desired field strength and weigh the empty tube again ($m_{\text{empty,on}}$). The difference is due to the diamagnetism of the tube material.
 - Fill the Gouy tube to a reference mark with a standard paramagnetic substance of known magnetic susceptibility, such as Mohr's salt ($(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$) or mercury(II) tetrathiocyanatocobaltate(II) ($\text{Hg}[\text{Co}(\text{SCN})_4]$).

- Weigh the filled tube with the magnetic field off ($m_{\text{std,off}}$) and on ($m_{\text{std,on}}$).
- Calculate the apparent change in mass for the standard ($\Delta m_{\text{std}} = m_{\text{std,on}} - m_{\text{std,off}}$).
- Use the known susceptibility of the standard to calibrate the apparatus.
- Sample Measurement:
 - Empty and clean the Gouy tube.
 - Fill the tube to the same reference mark with the powdered Tutton's salt sample.
 - Weigh the sample-filled tube with the magnetic field off ($m_{\text{sample,off}}$) and on ($m_{\text{sample,on}}$).
 - Calculate the apparent change in mass for the sample ($\Delta m_{\text{sample}} = m_{\text{sample,on}} - m_{\text{sample,off}}$).
- Data Analysis:
 - The mass susceptibility (χ_g) of the sample can be calculated using the following relation:
$$\chi_{g,\text{sample}} = (\Delta m_{\text{sample}} / \Delta m_{\text{std}}) * (m_{\text{std}} / m_{\text{sample}}) * \chi_{g,\text{std}}$$
 where m_{std} and m_{sample} are the masses of the standard and the sample, respectively.
 - Calculate the molar magnetic susceptibility (χ_m) by multiplying the mass susceptibility by the molar mass (M) of the Tutton's salt: $\chi_m = \chi_g * M$

Caption: Workflow for magnetic susceptibility measurement using the Gouy method.

The Faraday Method

The Faraday method is more sensitive than the Gouy method and requires a smaller sample size. In this technique, a small sample is placed in a region of a non-uniform magnetic field where the product of the field strength and the field gradient is constant. The force experienced by the sample is directly proportional to its magnetic susceptibility.

- Apparatus Setup:

- Assemble the Faraday balance, which includes a sensitive microbalance, a sample holder (often a small quartz bucket), and a magnet with specially shaped pole pieces to create a region of constant $H(dH/dz)$.
- The sample holder is suspended from the microbalance and positioned within this constant force region.
- Calibration:
 - Calibrate the balance using a substance with a well-known magnetic susceptibility, such as $Hg[Co(SCN)_4]$.
 - Measure the force (apparent mass change) on the calibrant at a specific magnetic field strength. This allows for the determination of the constant C , which depends on the magnetic field and the geometry of the setup.
- Sample Measurement:
 - Place a small, accurately weighed amount of the Tutton's salt sample into the sample holder.
 - Measure the force on the sample with the magnetic field on (F_{on}) and off (F_{off}). The net magnetic force is $F_{mag} = F_{on} - F_{off}$.
- Data Analysis:
 - The mass susceptibility (χ_g) is calculated using the formula: $F_{mag} = \chi_g * m * H * (dH/dz)$ where m is the mass of the sample.
 - Alternatively, using the calibration constant C : $\chi_{g,sample} = (F_{mag,sample} / F_{mag,calibrant}) * (m_{calibrant} / m_{sample}) * \chi_{g,calibrant}$
 - Calculate the molar magnetic susceptibility (χ_m) by multiplying χ_g by the molar mass of the Tutton's salt.

Caption: Workflow for magnetic susceptibility measurement using the Faraday method.

SQUID Magnetometry

A Superconducting Quantum Interference Device (SQUID) magnetometer is the most sensitive instrument for measuring magnetic properties. It can detect extremely small magnetic moments and is capable of measurements over a wide range of temperatures and magnetic fields.

- Sample Preparation:
 - Accurately weigh a small amount of the Tutton's salt sample (typically a few milligrams).
 - Place the sample in a suitable sample holder, such as a gelatin capsule or a straw, ensuring it is securely packed to prevent movement during measurement.
- Instrument Setup:
 - Cool down the SQUID magnetometer with liquid helium.
 - Center the sample in the superconducting detection coils.
- Measurement:
 - The SQUID measures the magnetic moment of the sample as it is moved through the detection coils.
 - Measurements can be performed as a function of temperature (typically from 2 K to 400 K) at a constant applied magnetic field (M vs. T).
 - Alternatively, measurements can be made as a function of the applied magnetic field at a constant temperature (M vs. H).
- Data Analysis:
 - The SQUID software directly provides the magnetic moment (m) of the sample in emu.
 - The magnetization (M) is calculated by dividing the magnetic moment by the sample volume or mass.

- The magnetic susceptibility (χ) is determined from the slope of the initial linear portion of the M vs. H curve ($\chi = M/H$).
- The molar magnetic susceptibility (χ_m) is calculated from the mass susceptibility and the molar mass.

Caption: Workflow for magnetic susceptibility measurement using a SQUID magnetometer.

Data Presentation: Magnetic Properties of Ammonium Tutton's Salts

The following table summarizes the theoretical and experimental magnetic properties of a series of ammonium Tutton's salts, $(\text{NH}_4)_2\text{M}^{2+}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, at room temperature (298 K). The theoretical values are calculated based on the spin-only formula, assuming a high-spin octahedral environment for the M^{2+} ion.

Divalent Metal Ion (M^{2+})	Electron Configuration	Number of Unpaired Electrons (n)	Theoretical Spin-Only Effective Magnetic Moment (μ_{ee}) (μ_{n})	Theoretical Molar Magnetic Susceptibility (χ_m) ($\times 10^{-8}$ m ³ /mol)	Experimental Molar Magnetic Susceptibility (χ_m) ($\times 10^{-8}$ m ³ /mol)
V ²⁺	d ³	3	3.87	1.87	-
Cr ²⁺	d ⁴	4	4.90	2.99	-
Mn ²⁺	d ⁵	5	5.92	4.37	-
Fe ²⁺	d ⁴	4	4.90	2.99	3.01[2]
Co ²⁺	d ³	3	3.87	1.87	-
Ni ²⁺	d ²	2	2.83	1.00	-
Cu ²⁺	d ⁹	1	1.73	0.37	-

Note: Experimental data for many Tutton's salts are not readily available in a consolidated format. The value for the iron(II) Tutton's salt (Mohr's salt) is well-documented[2]. The theoretical values provide a strong basis for comparison and interpretation of experimentally determined susceptibilities.

Conclusion

The measurement of magnetic susceptibility is a powerful tool for the characterization of Tutton's salts and other coordination compounds. The choice of experimental method—Gouy, Faraday, or SQUID—will depend on the required sensitivity, sample availability, and the specific research question. The protocols and data presented in this document provide a comprehensive guide for researchers, scientists, and drug development professionals to accurately determine and interpret the magnetic properties of these important materials. By comparing experimental results with theoretical predictions, a deeper understanding of the electronic structure and bonding in these systems can be achieved.

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References

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